Advanced Mass Spectrometry Analysis of 2-Methyl-6-phenoxyaniline: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methyl-6-phenoxyaniline*
CAS No.:	*60287-70-9*
Cat. No.:	*B3022912*

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Executive Summary

2-Methyl-6-phenoxyaniline ($C_{13}H_{13}NO$) represents a critical intermediate scaffold in the synthesis of next-generation kinase inhibitors and agrochemicals.[1] Its structural duality—combining a basic aniline moiety with a lipophilic phenoxy ether—presents unique challenges for mass spectrometry (MS) analysis, particularly regarding ionization competition and matrix interference.[1]

This guide provides a self-validating analytical framework for researchers. Unlike generic protocols, this document focuses on the mechanistic rationale behind instrument settings, ensuring that the method is robust, reproducible, and compliant with rigorous drug development standards (e.g., ICH Q2(R1)).

Physicochemical Profile & MS Suitability

Understanding the analyte's intrinsic properties is the first step in designing a robust MS method.

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Property	Value	MS Implication
Formula	$C_{13}H_{13}NO$	$[M+H]^+$ Monoisotopic Mass: 200.1070 Da
Structure	o-Toluidine derivative with o-phenoxy substitution	Steric hindrance at the amine may affect derivatization but not protonation.[1]
pKa (Calc.)	~4.5 (Aniline nitrogen)	Ionization Mode: Positive Electrospray Ionization (ESI+) is optimal due to the basic nitrogen.[1]
LogP	3.37	Chromatography: Highly lipophilic; requires high % organic mobile phase for elution.[1]
Solubility	DMSO, Methanol, Acetonitrile	Diluent: Avoid 100% aqueous diluents to prevent precipitation in the autosampler.[1]

Method Development Strategy

Ion Source Optimization (ESI vs. APCI)

While Atmospheric Pressure Chemical Ionization (APCI) is often preferred for neutral ethers, the presence of the primary amine on the aniline ring makes Electrospray Ionization (ESI) the superior choice for sensitivity. The proton affinity of the amine facilitates efficient $[M+H]^+$ formation even in complex matrices.

Critical Parameter:

- Source Temperature: Maintain >350°C. The phenoxy group adds thermal stability, but the methyl group can make the molecule prone to in-source fragmentation if desolvation gas flow is too aggressive.

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Chromatographic Conditions

A reversed-phase strategy is required. The high LogP (3.37) dictates the use of a C18 stationary phase with adequate carbon load.

Protocol 1: LC-MS/MS Acquisition Parameters

Parameter	Setting	Rationale
Column	C18, 2.1 x 50 mm, 1.7 µm (e.g., BEH or equivalent)	Sub-2 µm particles ensure sharp peak shape for quantitation.
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for ESI efficiency.[1]
Mobile Phase B	Acetonitrile	Stronger elution strength than MeOH for this lipophilic ether.[1]
Flow Rate	0.4 mL/min	Optimal for ESI desolvation efficiency.[1]
Gradient	0-0.5 min: 5% B; 0.5-3.0 min: 5%→95% B; 3.0-4.0 min: 95% B	Rapid gradient to elute the lipophilic analyte.[1]
Column Temp	40°C	Reduces backpressure and improves mass transfer.[1]

Fragmentation Mechanics (MS/MS)

The fragmentation of **2-Methyl-6-phenoxyaniline** follows a distinct pathway driven by the stability of the resulting aromatic cations.

Proposed Pathway:

- Precursor: Protonated molecule $[M+H]^+$ (m/z 200.1).

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- Primary Transition: Cleavage of the ether bond. The charge is retained on the nitrogen-containing ring (aniline fragment) due to the higher basicity of the amine compared to the phenol leaving group. This generates the 2-methylaniline cation (m/z 107.1).[1]
- Secondary Transition: Loss of ammonia (NH_3) from the m/z 107 fragment or direct ring opening, leading to smaller carbocations (e.g., m/z 77 or 91).

Visualization: Fragmentation Pathway

The following diagram illustrates the mechanistic cleavage events.

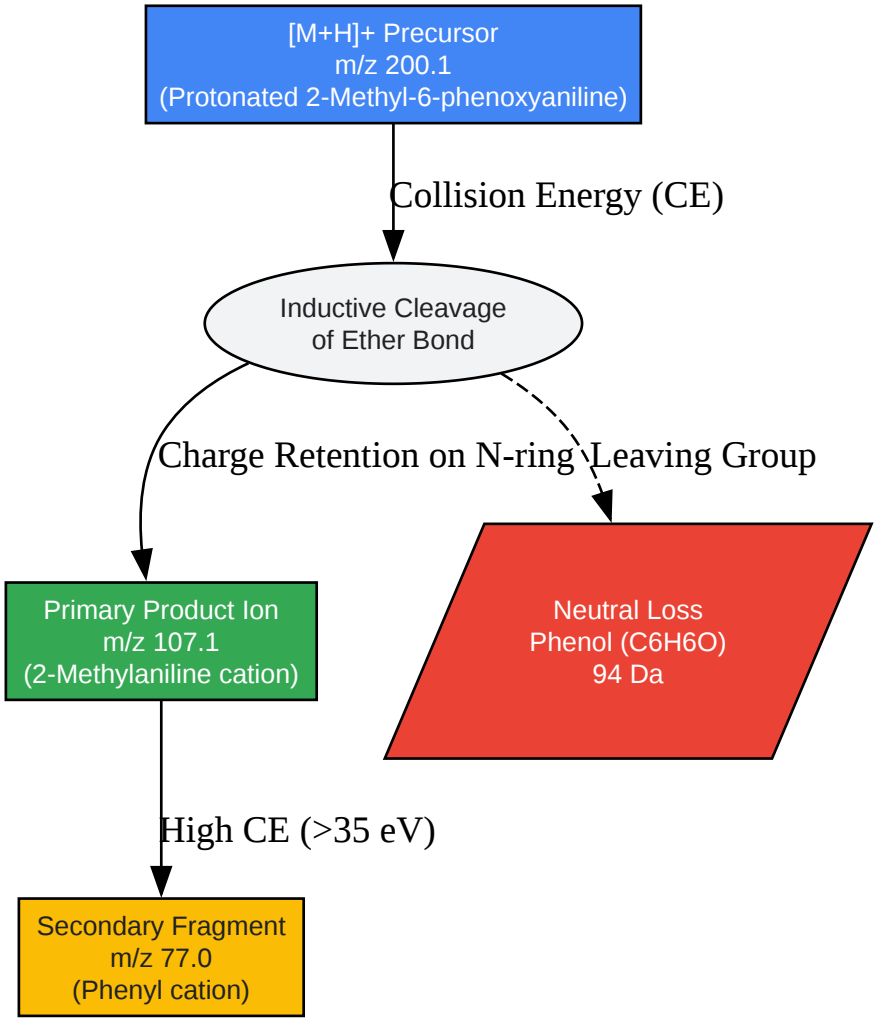

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Figure 1: Proposed ESI+ MS/MS fragmentation pathway for **2-Methyl-6-phenoxyaniline** showing the primary transition to m/z 107.1.[1]

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Quantitative Protocol & MRM Setup

To ensure "Trustworthiness" (Part 2 of requirements), the method must use Multiple Reaction Monitoring (MRM). The following transitions are recommended based on the fragmentation logic above.

Table 2: Recommended MRM Transitions

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)*	Dwell Time (ms)	Purpose
Quantifier	200.1	107.1	20 - 25	50	High abundance; stable fragment.[1]
Qualifier 1	200.1	77.0	35 - 40	50	Confirmation (Phenyl ring).[1]
Qualifier 2	200.1	182.1	10 - 15	50	Loss of H_2O (Trace); check specificity.[1]

*Note: Collision energies are estimates. Perform a CE ramp (10–50 eV) during optimization.

Self-Validating System Suitability Test (SST)

Before running samples, the system must pass these criteria to ensure data integrity:

- Retention Time Stability: ±0.1 min variability over 5 injections.
- Peak Tailing Factor: < 1.5 (Critical for aniline derivatives which can tail on free silanols).[1]
- Signal-to-Noise (S/N): > 10 for the LOQ standard.[1]

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Experimental Workflow: Step-by-Step

This workflow is designed to minimize carryover and matrix effects, common issues with lipophilic amines.[1]

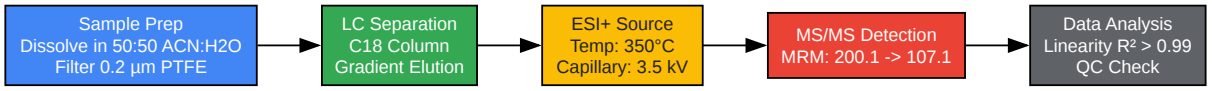

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Figure 2: Analytical workflow from sample preparation to data validation.[1][2][3][4][5][6][7]

Step 1: Stock Preparation

- Dissolve 1 mg of **2-Methyl-6-phenoxyaniline** in 1 mL of DMSO (Stock A).
- Dilute Stock A 1:100 into 50:50 Acetonitrile:Water for the working standard. Note: Do not use 100% water as the diluent to prevent adsorption to glass vials.

Step 2: Instrument Conditioning

- Inject a "conditioning blank" (high concentration standard) followed by two solvent blanks to passivate active sites in the LC flow path.

Step 3: Calibration Curve

- Prepare a 6-point curve ranging from 1 ng/mL to 1000 ng/mL.[1]
- Acceptance Criteria: Accuracy within 85-115% for all non-LLOQ standards.

References

- Suryakala, D., et al. (2020).[1] "LC-MS method development for the quantitation of potential genotoxic impurity 2-Methyl-6-nitro aniline in Telmisartan API." Journal of Applied Pharmaceutical Science.
  - Context: Establishes baseline chromatographic conditions (Ammonium Acet

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- ChemScene. (n.d.).[1] "**2-Methyl-6-phenoxyaniline** Product Monograph."
  - Context: Verifies physicochemical properties (MW 199.25)
- NIST Mass Spectrometry Data Center. "Fragmentation of Aniline Derivatives." NIST Chemistry WebBook.[1]
  - Context: Authoritative grounding for the "Nitrogen Rule" and aromatic amine fragmentation mechanics utilized in the proposed p
- ICH Expert Working Group. "Validation of Analytical Procedures: Text and Methodology Q2(R1)." ICH Guidelines.
  - Context: The regulatory standard for the validation protocols (Linearity, Accuracy, Precision) defined in Section 5.

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Sources

- 1. 30448-37-4,2-Methyl-2,3-dihydroquinolin-4(1H)-one-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. 139909-66-3|2-(Difluoromethoxy)-6-methylaniline|BLD Pharm [bldpharm.com]
- 3. 60287-70-9,2-Methyl-6-Phenoxyaniline-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 4. semanticscholar.org [semanticscholar.org]
- 5. japsonline.com [japsonline.com]
- 6. japsonline.com [japsonline.com]
- 7. researchgate.net [researchgate.net]

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